

Personal protective equipment for handling furan-2-carboxylate

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Compound of Interest

Compound Name: furan-2-carboxylate

Cat. No.: B1237412

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Essential Safety Protocols for Handling Furan-2-Carboxylate

This guide provides critical safety and logistical information for the handling and disposal of **furan-2-carboxylate** and its parent compound, furan-2-carboxylic acid (also known as 2-furoic acid). Adherence to these protocols is mandatory to ensure a safe laboratory environment for all personnel. Furan-2-carboxylic acid is a white to off-white solid that presents significant health risks upon exposure, including skin irritation, serious eye damage, and potential respiratory irritation.^[1]

Hazard Identification and Personal Protective Equipment (PPE)

Exposure to **furan-2-carboxylate** poses several health risks. It is crucial that all personnel review the Safety Data Sheet (SDS) before work and are equipped with the appropriate PPE to prevent personal exposure.^[1]

Summary of Required Personal Protective Equipment

Protection Type	Equipment Specification	Purpose & Notes
Eye / Face	Tightly fitting safety goggles with side-shields or a full-face shield.	Must conform to NIOSH (US) or EN 166 (EU) standards to protect against dust particles and splashes.[1]
Skin / Body	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a fully buttoned lab coat.	Handle with gloves at all times. Impervious clothing should be worn to prevent skin contact. [1][2]

| Respiratory | NIOSH/MSHA or EN 149 approved respirator. | Required when handling large quantities, if dust is generated, or if ventilation is inadequate. A full-face respirator may be necessary if exposure limits are exceeded.[1][3] |

Physicochemical Data for Furan-2-Carboxylic Acid

Property	Value
Molecular Formula	C5H4O3[4]
Molecular Weight	112.084 g/mol [4]
Appearance	White to off-white crystalline powder[1][5]
Melting Point	129-133 °C[4]
Boiling Point	230-232 °C[4]
Flash Point	137 °C[4]

| Water Solubility | 36 g/L (at 20 °C)[5] |

Operational and Disposal Plans

Safe handling requires a controlled environment and methodical procedures. Always perform work within a certified chemical fume hood to ensure adequate ventilation.[1][6]

Step-by-Step Handling Protocol

- Designate Area: Before starting, designate a specific area within a chemical fume hood for handling the compound.[\[1\]](#)
- Verify Safety Equipment: Ensure that a safety shower and eyewash station are unobstructed and readily accessible.[\[1\]](#)
- Don PPE: Put on all required PPE as specified in the table above.
- Handling: Avoid actions that generate dust.[\[1\]](#)[\[7\]](#) Prevent the chemical from coming into contact with eyes, skin, or clothing.[\[1\]](#)[\[7\]](#)
- Storage: When not in use, store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area. Keep it away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[3\]](#)[\[7\]](#)

Spill Response Protocol

- Evacuate & Ventilate: Alert others in the area and ensure the space is well-ventilated.[\[1\]](#)
- Don PPE: Wear all required PPE, including respiratory protection.[\[1\]](#)
- Contain Spill: Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Clean-Up: For dry spills, gently sweep up or vacuum the material and place it into a suitable, labeled, and closed container for disposal. Avoid creating dust.[\[1\]](#)[\[7\]](#)
- Decontaminate: Clean the spill area thoroughly once the material has been collected.[\[1\]](#)

Waste Disposal Protocol

- Chemical Waste: Dispose of **furan-2-carboxylate** and any contaminated materials in a designated hazardous waste container that is clearly labeled.[\[1\]](#)[\[6\]](#)
- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be considered contaminated and disposed of as hazardous waste.[\[1\]](#)

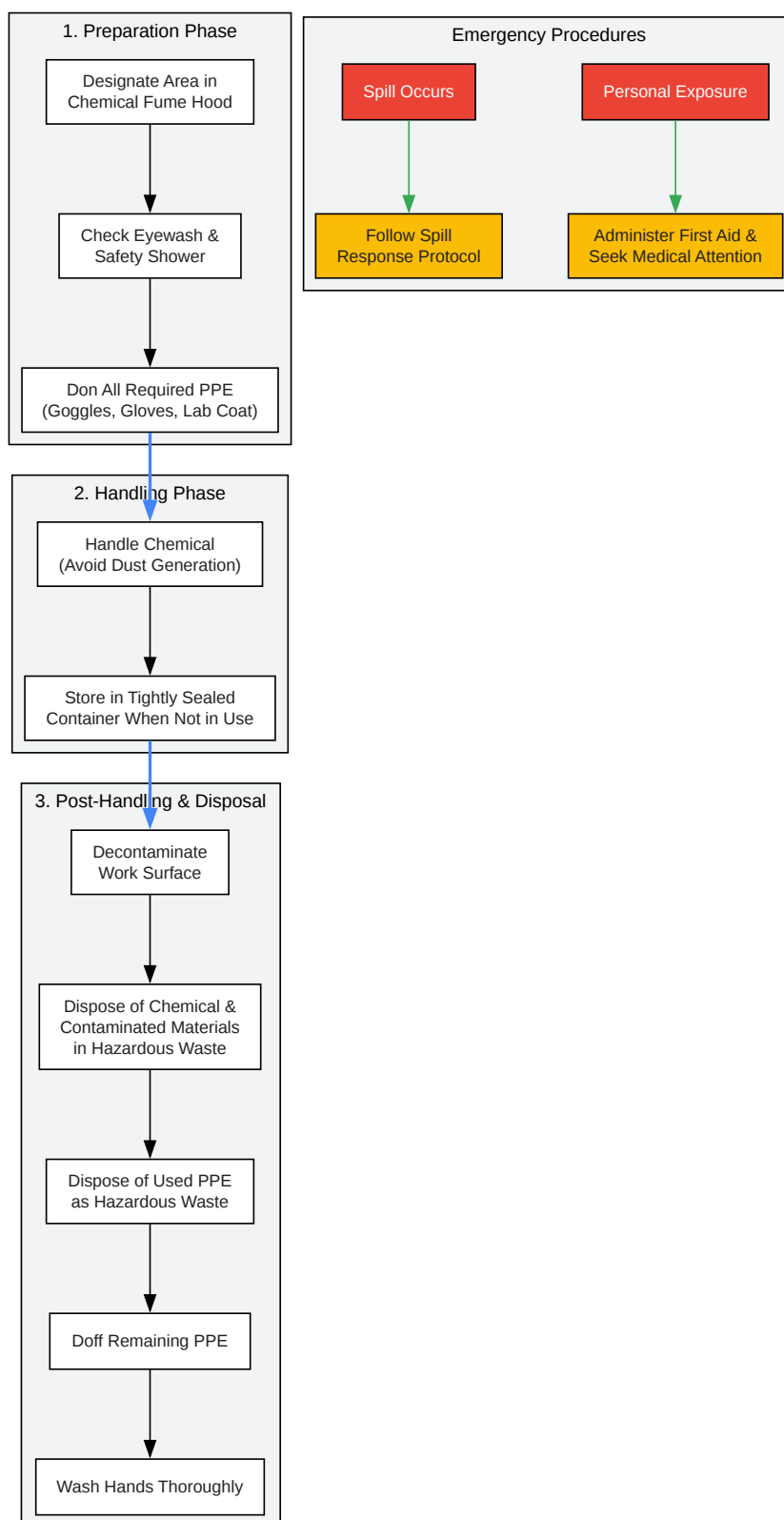
- Empty Containers: Triple-rinse empty containers with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste.[6]
- Regulatory Compliance: All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations. Do not let the chemical enter drains.[1][6]

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3][7]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Get medical attention if skin irritation occurs.[3][7]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Contact a physician if you feel unwell.[1][3][7]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Drink 2-4 cupfuls of water or milk and get medical attention.[1][7]

Safe Handling Workflow

The following diagram illustrates the procedural flow for safely handling **furan-2-carboxylate** from preparation to final disposal.



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Caption: Workflow for safe handling of **furan-2-carboxylate**.

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